

"Cyclopropyl-1 Methyl-Ketone-d4" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyclopropyl-1 Methyl-Ketone-d4*

Cat. No.: *B1477914*

[Get Quote](#)

In-Depth Technical Guide: Cyclopropyl-1 Methyl-Ketone-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular characteristics of **Cyclopropyl-1 Methyl-Ketone-d4**, a deuterated isotopologue of Cyclopropyl methyl ketone. This information is critical for its application in various research and development settings, particularly in pharmacokinetic studies and as an internal standard in analytical chemistry.

Core Molecular Data

The introduction of four deuterium atoms into the Cyclopropyl methyl ketone structure results in a predictable increase in its molecular weight. This isotopic labeling is a key feature, enabling its use in studies where differentiation from the endogenous or non-labeled compound is necessary. The precise molecular formula and weight are essential for accurate quantification and analysis.

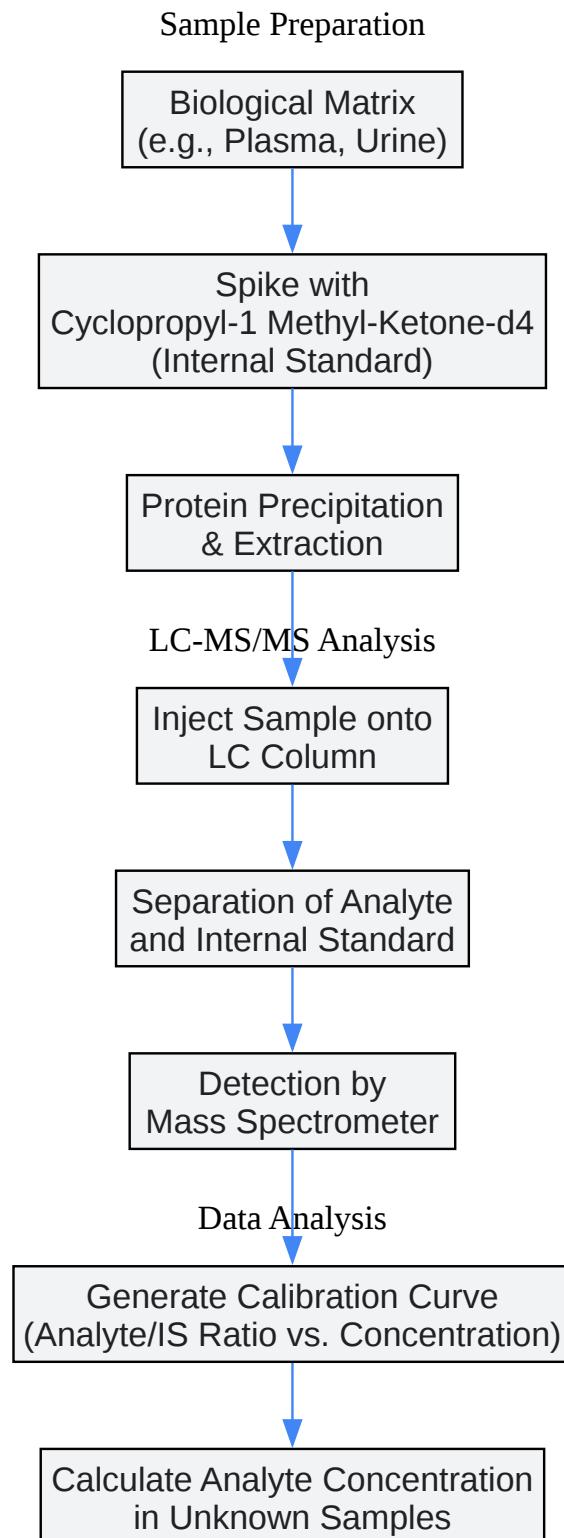
Compound	Molecular Formula	Molecular Weight (g/mol)
Cyclopropyl-1 Methyl-Ketone-d4	C ₅ H ₄ D ₄ O	88.15 (Calculated)
Cyclopropyl methyl ketone	C ₅ H ₈ O	84.12[1][2][3][4][5]

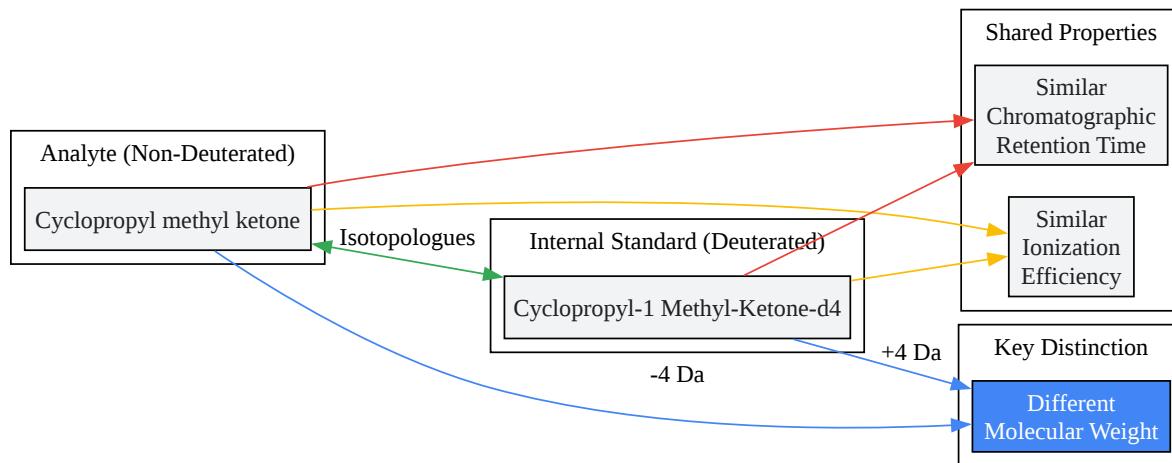
Note: The molecular weight of **Cyclopropyl-1 Methyl-Ketone-d4** is calculated based on the atomic masses of its constituent atoms (C: 12.011, H: 1.008, D: 2.014, O: 15.999).

Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the use of **Cyclopropyl-1 Methyl-Ketone-d4** as an internal standard in mass spectrometry-based quantification is a primary application. A general workflow for such an experiment is outlined below.

Workflow: Quantification of a Target Analyte using a Deuterated Internal Standard





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclopropyl methyl ketone | TargetMol [targetmol.com]
- 2. Cyclopropyl methyl ketone | 765-43-5 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. Cyclopropyl Methyl Ketone: properties, applications and safety_Chemicalbook [chemicalbook.com]
- 5. 环丙基甲基酮 99% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. ["Cyclopropyl-1 Methyl-Ketone-d4" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1477914#cyclopropyl-1-methyl-ketone-d4-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com